

2,5-Dihydroxythiophenol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **2,5-Dihydroxythiophenol**

Cat. No.: **B028663**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dihydroxythiophenol is a sulfur-containing organic compound with potential applications in various research and development sectors, including pharmaceuticals. As with any reactive chemical, a thorough understanding of its properties and associated hazards is paramount for ensuring the safety of laboratory personnel and the environment. This technical guide provides a comprehensive overview of the safety and handling procedures for **2,5-Dihydroxythiophenol**, compiled from available safety data sheets and general best practices for handling aromatic thiols.

Due to the limited availability of comprehensive experimental data for **2,5-Dihydroxythiophenol**, this guide emphasizes precautionary measures and outlines general protocols for its use. All personnel should supplement this information with institution-specific safety guidelines and conduct their own risk assessments prior to commencing any experimental work.

Physicochemical and Toxicological Properties

Quantitative experimental data for the physical, chemical, and toxicological properties of **2,5-Dihydroxythiophenol** is largely unavailable in public databases and safety data sheets. The following tables summarize the currently known information and highlight the existing data gaps.

Physical and Chemical Properties

Property	Value	Citation
Molecular Formula	C ₆ H ₆ O ₂ S	
Molecular Weight	142.18 g/mol	
Appearance	Data not available	
Odor		Data not available (Aromatic thiols are typically characterized by strong, unpleasant odors)
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Vapor Pressure	Data not available	
Vapor Density	Data not available	
Flash Point	Data not available	
Autoignition Temperature	Data not available	

Toxicological Data

Endpoint	Value	Citation
Acute Oral Toxicity (LD50)	Data not available	
Acute Dermal Toxicity (LD50)	Data not available	
Acute Inhalation Toxicity (LC50)	Data not available	
Skin Corrosion/Irritation	Data not available	
Serious Eye Damage/Irritation	Data not available	
Respiratory or Skin Sensitization	Data not available	
Germ Cell Mutagenicity	Data not available	
Carcinogenicity	Data not available	
Reproductive Toxicity	Data not available	
Specific Target Organ Toxicity (Single Exposure)	Data not available	
Specific Target Organ Toxicity (Repeated Exposure)	Data not available	
Aspiration Hazard	Data not available	

Ecotoxicological Data

Endpoint	Value	Citation
Toxicity to Fish	Data not available	
Toxicity to Daphnia and other Aquatic Invertebrates	Data not available	
Toxicity to Algae	Data not available	

Hazard Identification and GHS Classification

A definitive GHS classification for **2,5-Dihydroxythiophenol** is not currently available due to the lack of toxicological data. However, based on the general hazards associated with aromatic thiols and phenols, it is prudent to handle this compound with a high degree of caution.

Potential hazards may include:

- Acute toxicity (oral, dermal, inhalation)
- Skin and eye irritation or corrosion
- Respiratory tract irritation
- Sensitization
- Environmental hazards

Until a formal classification is established, it is recommended to treat **2,5-Dihydroxythiophenol** as a hazardous substance.

Safe Handling and Storage

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedure should be conducted to determine the appropriate level of personal protective equipment. The following PPE is recommended as a minimum standard:

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile, neoprene). Glove breakthrough time should be considered for prolonged handling.
Skin and Body Protection	A lab coat, long pants, and closed-toe shoes are mandatory. For procedures with a higher risk of splashing, a chemical-resistant apron or suit may be necessary.
Respiratory Protection	All handling of 2,5-Dihydroxythiophenol should be performed in a certified chemical fume hood to avoid inhalation of vapors or dust. If engineering controls are not sufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Engineering Controls

All work with **2,5-Dihydroxythiophenol** must be conducted in a well-ventilated laboratory, with all transfers and manipulations of the solid or solutions performed inside a certified chemical fume hood. The fume hood should have adequate airflow to minimize operator exposure.

Handling Procedures

- Avoid the formation of dust and aerosols.
- Use non-sparking tools and equipment.
- Ground all equipment when transferring large quantities to prevent static discharge.
- Keep containers tightly closed when not in use.
- Wash hands thoroughly after handling.

- Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and sources of ignition.
- Consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation, as thiols are susceptible to air oxidation.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards Arising from the Chemical: Combustion may produce toxic and irritating fumes, including sulfur oxides and carbon oxides.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate personal protective equipment (see Section 3.1). Avoid breathing dust or vapors.
- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways.
- Methods for Cleaning Up: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. For larger spills, contain the spill and collect the material using a method that does not generate dust. The area of the spill should be decontaminated after the material has been collected.

Experimental Protocols

As specific experimental protocols for **2,5-Dihydroxythiophenol** are not readily available, the following are general procedures for the synthesis and handling of aromatic thiols, which should be adapted based on a thorough risk assessment of the specific reaction conditions.

General Protocol for a Reaction Using 2,5-Dihydroxythiophenol (as a solid)

- Preparation:
 - Ensure all glassware is clean and oven-dried to remove moisture.

- Assemble the reaction apparatus in a certified chemical fume hood.
- If the reaction is air-sensitive, assemble the apparatus for use under an inert atmosphere (e.g., Schlenk line or glove box).
- Reagent Addition:
 - Under a positive pressure of inert gas (if required), add the solid **2,5-Dihydroxythiophenol** to the reaction vessel using a powder funnel.
 - Add other reagents and solvents using appropriate techniques (e.g., syringe for liquids).
- Reaction:
 - Maintain the reaction under the desired conditions (temperature, stirring, inert atmosphere).
 - Monitor the reaction progress using a suitable analytical technique (e.g., TLC, LC-MS).
- Work-up:
 - Upon completion, cool the reaction mixture to room temperature.
 - Quench the reaction carefully, if necessary, by the slow addition of an appropriate quenching agent.
 - Perform extractions and washes in a separatory funnel within the fume hood. Be aware of potential pressure buildup.
 - Dry the organic layer over a suitable drying agent (e.g., anhydrous sodium sulfate, magnesium sulfate).
 - Filter to remove the drying agent.
- Purification:
 - Remove the solvent using a rotary evaporator with the exhaust vented into the fume hood or a suitable trap.

- Purify the crude product by an appropriate method such as recrystallization or column chromatography. All purification steps should be performed in a well-ventilated area, preferably within a fume hood.

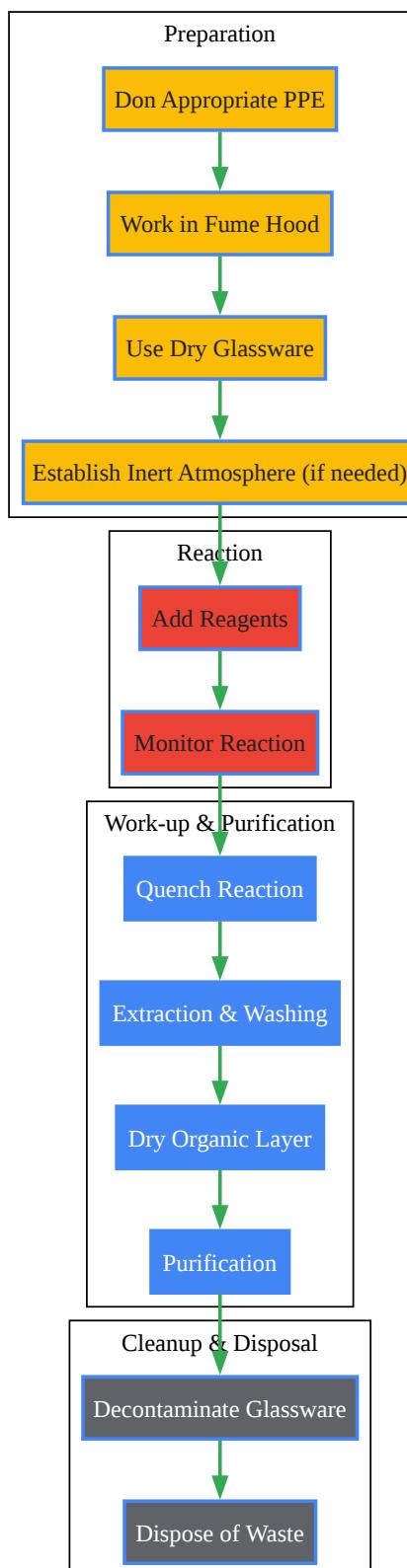
Protocol for Handling the Strong Odor of Thiols

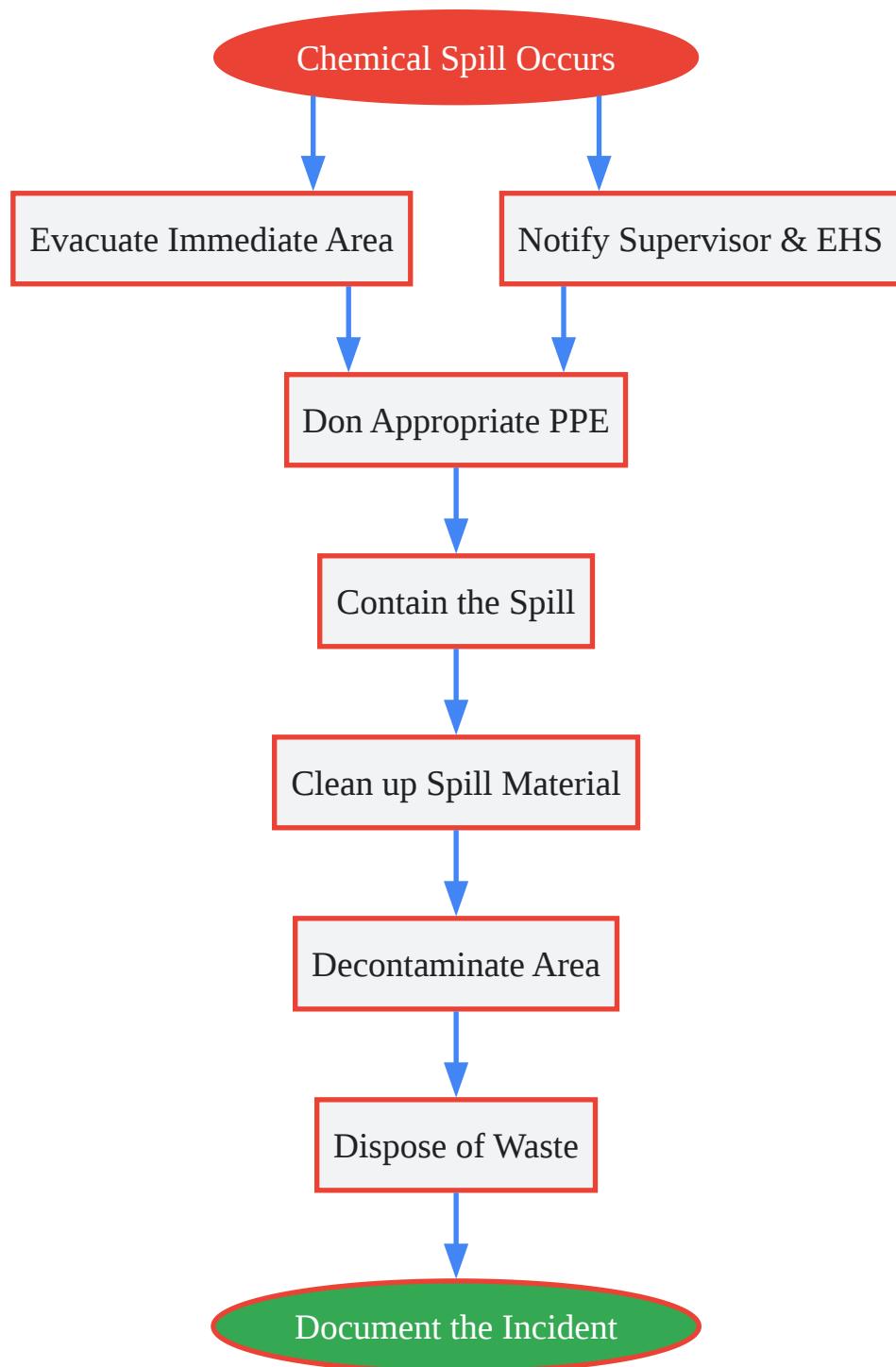
The strong and unpleasant odor of thiols is a significant handling challenge. The following steps can help mitigate the spread of the odor:

- Containment: Always handle thiols and their reaction mixtures in a chemical fume hood. Keep all containers tightly sealed.
- Neutralization of Glassware and Equipment: Before removing glassware and equipment from the fume hood, rinse them with a basic solution of potassium permanganate or a bleach solution to oxidize the residual thiol. Allow the glassware to soak in the oxidizing solution for several hours or overnight.
- Waste Disposal: All waste containing **2,5-Dihydroxythiophenol** or other thiols should be treated as hazardous waste. Collect all liquid and solid waste in separate, clearly labeled, and sealed containers. It is advisable to add an oxidizing agent (e.g., bleach) to the waste container to neutralize the odor, ensuring compatibility with other waste components.
- Spill Decontamination: In case of a spill, after the material has been collected, the area should be decontaminated with a bleach solution or other suitable oxidizing agent to neutralize the odor.

Visualizations

Experimental Workflow for Handling 2,5-Dihydroxythiophenol





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